

Improving regioselectivity in additions to 2-Methyl-1-pentene

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Compound of Interest

Compound Name: 2-Methyl-1-pentene

Cat. No.: B165372

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Technical Support Center: Additions to 2-Methyl-1-pentene

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the regioselectivity of addition reactions to **2-methyl-1-pentene**.

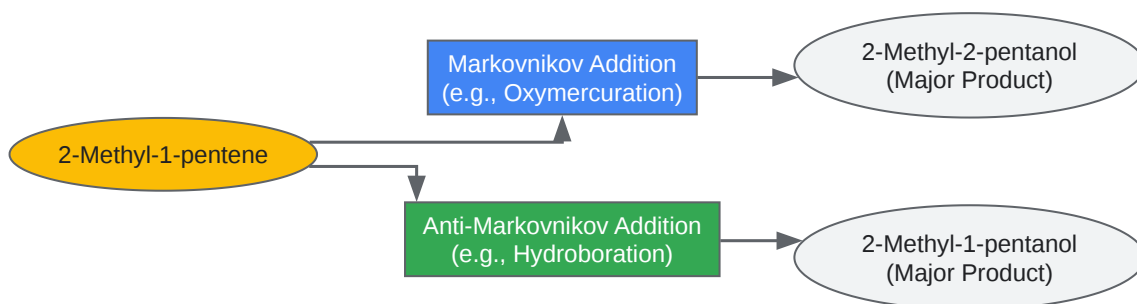
Frequently Asked Questions (FAQs)

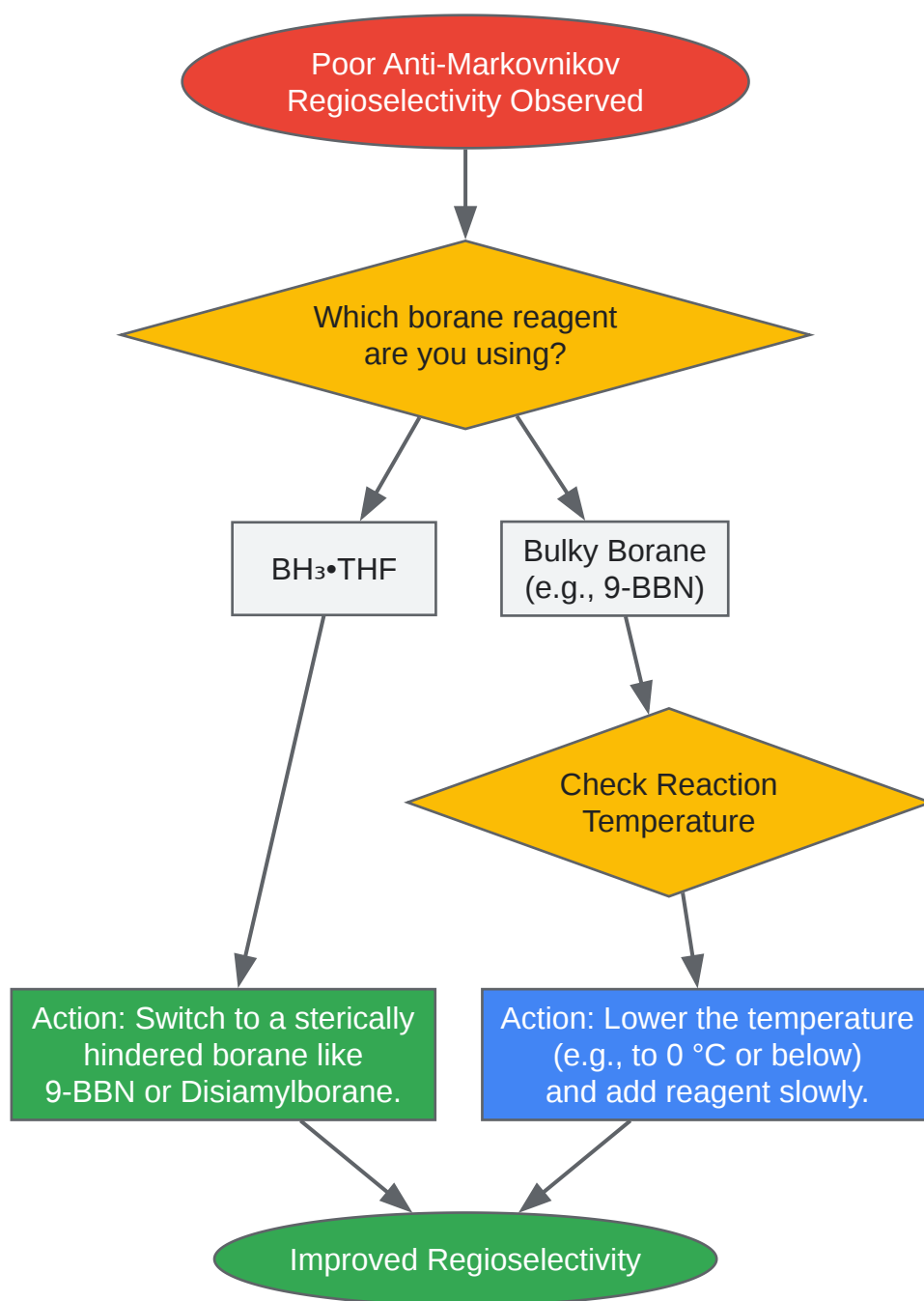
Q1: What are the primary regioisomeric products formed during the hydration of 2-methyl-1-pentene?

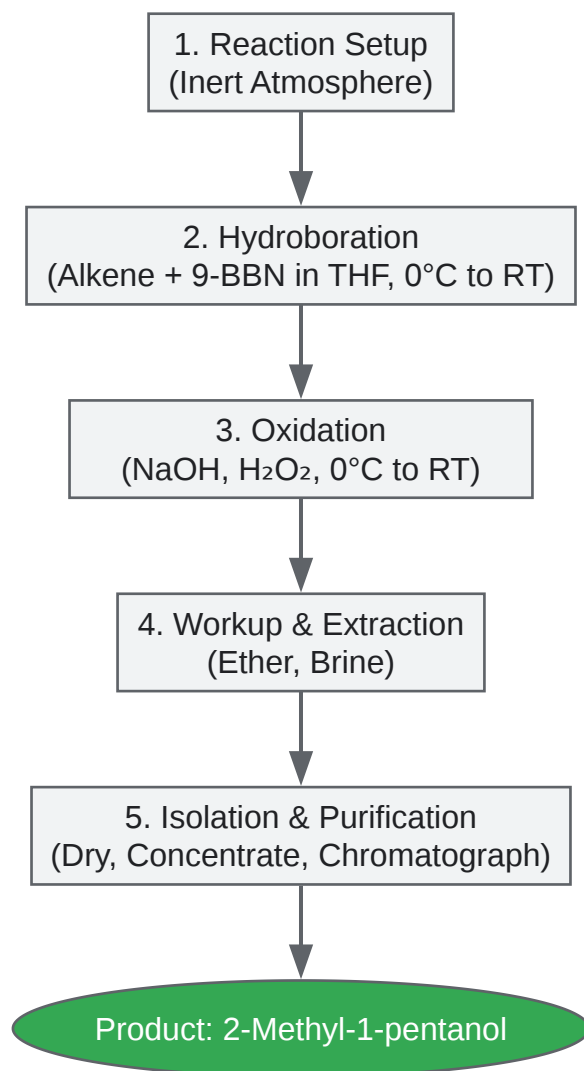
The hydration of an unsymmetrical alkene like **2-methyl-1-pentene** can yield two constitutional isomers, commonly referred to as the Markovnikov and anti-Markovnikov products.

- **Markovnikov Product:** The hydroxyl (-OH) group adds to the more substituted carbon of the double bond (C2), forming 2-methyl-2-pentanol.
- **Anti-Markovnikov Product:** The hydroxyl group adds to the less substituted carbon of the double bond (C1), resulting in 2-methyl-1-pentanol.^[1]

The choice of reaction conditions and reagents dictates which isomer is formed as the major product.^[2]







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References

- 1. Hydroboration–oxidation reaction - Wikipedia [en.wikipedia.org]
- 2. Addition of Water to Alkenes - Chemistry Steps [chemistrysteps.com]

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